

Proper Disposal and Handling of Metamizole (Dipyrone)

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Compound of Interest

Compound Name: *Metcamifen*

Cat. No.: *B13415143*

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Important Notice: The chemical "**Metcamifen**" was not found in our searches. The following information is provided for Metamizole (also known as Dipyrone), a common analgesic, as it is a potential misspelling. It is crucial to verify the identity of your chemical substance before following any disposal protocol.

This guide provides essential safety and logistical information for the proper disposal and handling of Metamizole in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize environmental impact.

Immediate Safety and Handling Precautions

Before handling Metamizole, it is imperative to consult the Safety Data Sheet (SDS) and wear appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear approved safety goggles or glasses.[\[1\]](#)[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Prevent dust formation.[1][3]
- Do not eat, drink, or smoke when using this product.[2][4]
- Handle in a well-ventilated place.[1][5]

Step-by-Step Disposal Procedures

Metamizole is classified as harmful to aquatic life with long-lasting effects.[2][5] Therefore, it must not be released into the environment.[1][2] Sewering (flushing down the drain) of pharmaceutical waste is strictly prohibited by the EPA.[6][7][8]

- Determine if the Waste is Hazardous:
 - Consult your institution's Environmental Health and Safety (EHS) office to determine if your Metamizole waste is considered hazardous under local and national regulations (e.g., EPA RCRA guidelines).[9] The EPA maintains "P" and "U" lists of chemicals that are designated as hazardous waste.[7]
- Segregate the Waste:
 - Do not mix Metamizole waste with non-hazardous waste.[7]
 - Collect waste in a suitable, closed, and clearly labeled container.[1][4]
- On-site Collection and Storage:
 - Sweep up any solid material and place it into a suitable container for disposal.[1][4]
 - For liquid spills, soak up with an inert absorbent material.[2]

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.[1][3][4]
- Arrange for Professional Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[2][4][9]
 - Disposal must be conducted at an approved waste disposal plant, typically via incineration.[2][9]
 - Ensure all required documentation, such as a waste manifest, is completed and retained. [9]
- Decontamination:
 - Thoroughly wash hands and any affected skin areas with plenty of water after handling.[1][2][4]
 - Clean any contaminated surfaces.

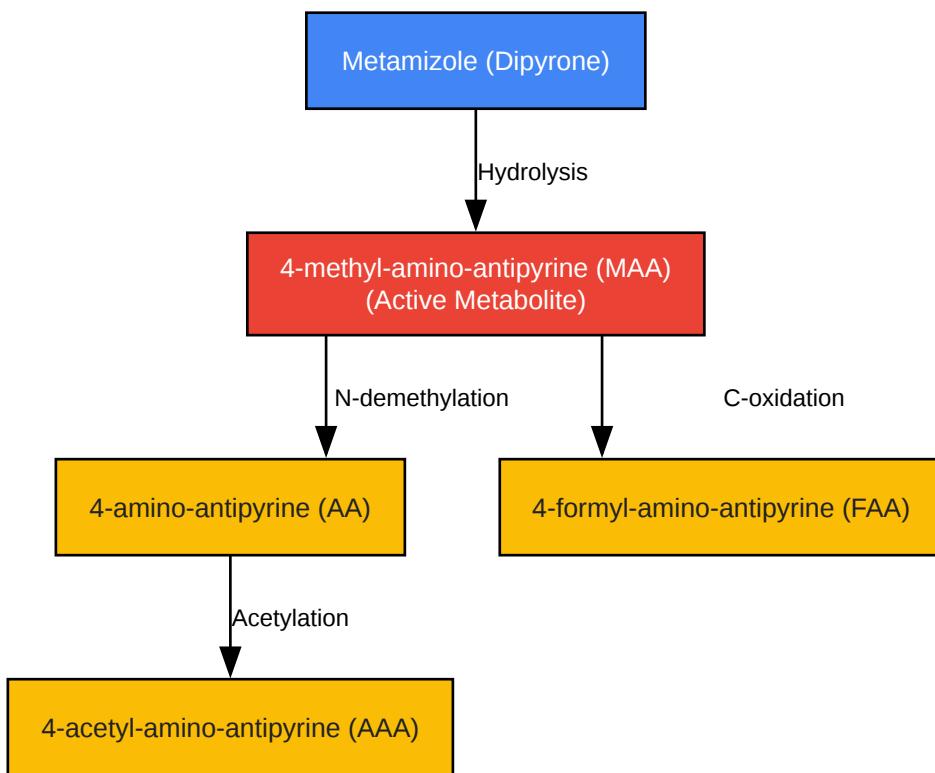
Quantitative Safety and Hazard Data

The following table summarizes key hazard information for Metamizole.

Hazard Classification	Description	Citations
Acute Oral Toxicity	Harmful if swallowed.	[4] [5]
Skin Sensitization	May cause an allergic skin reaction.	[2] [3] [5]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.	[2] [3] [5]
Specific Target Organ Toxicity	Causes damage to organs (Blood) through prolonged or repeated exposure if swallowed.	[2] [3] [5]
Hazardous to the Aquatic Environment	Harmful to aquatic life. Toxic to aquatic life with long-lasting effects.	[2] [5]

Metamizole Degradation Pathway

Metamizole is a prodrug that is unstable in aqueous solutions and rapidly hydrolyzes to its primary active metabolite, 4-methyl-amino-antipyrine (MAA).[\[10\]](#)[\[11\]](#) MAA is then further metabolized or degraded into other products.[\[10\]](#)[\[12\]](#)



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